

Impact of environmental factors on Trinexapac-ethyl performance

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Compound of Interest

Compound Name: Trinexapac

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Technical Support Center: Trinexapac-ethyl (TE) Performance

Welcome to the technical support center for **Trinexapac-ethyl (TE)**. This resource is designed for researchers, scientists, and professionals to provide in-depth information on the environmental factors affecting TE performance. Here you will find answers to frequently asked questions, troubleshooting guidance for common experimental issues, and detailed protocols.

Section 1: Frequently Asked Questions (FAQs)

General Questions

Q1: What is **Trinexapac-ethyl (TE)** and what is its primary mechanism of action? A1:

Trinexapac-ethyl is a synthetic plant growth regulator (PGR) derived from cyclohexanecarboxylate.^[1] It is applied as a foliar spray and is absorbed through the leaves, then transported to the plant's growing points.^{[2][3]} The primary mode of action is the inhibition of gibberellin (GA) biosynthesis.^{[2][4]} Specifically, TE blocks the 3 β -hydroxylase enzyme, which reduces the level of active gibberellic acid (GA1) and leads to an accumulation of its precursor, GA20.^[5] Since gibberellins are responsible for promoting cell elongation, their inhibition results in shorter, more compact plant growth without reducing cell division.^{[1][6]} This leads to shorter internodes, stronger stems, and reduced plant height, which can help prevent lodging in cereal crops and reduce mowing frequency in turfgrass.^{[1][2][3]}

Q2: How does **Trinexapac**-ethyl application benefit plants? A2: By regulating vertical growth, **Trinexapac**-ethyl offers several benefits:

- Improved Plant Stability: It creates stronger, more resilient plant structures that are less susceptible to lodging from wind or heavy rain.[2]
- Enhanced Turf Quality: In turfgrass, it promotes a denser, more uniform surface.[2]
- Increased Stress Tolerance: TE has been shown to improve plant tolerance to various environmental stresses, including drought, heat, and salinity.[7][8]
- Redirected Energy: By slowing vertical growth, the plant can redirect energy to other functions, such as root development, stolon production, and reproductive growth, potentially increasing crop yield.[1][9]

Environmental Factors & Troubleshooting

Q3: My TE application seems less effective during hot weather. Why is this happening? A3: The efficacy of TE is highly dependent on temperature. The rate at which turfgrass plants metabolize and break down **Trinexapac**-ethyl increases as temperatures rise. This means that during periods of high temperature (e.g., 35-36°C), the growth regulation effect may be shorter-lived.[9][10] While TE is effective at reducing vertical shoot growth at high temperatures, you may need to adjust your application frequency to maintain consistent regulation.[9][10] Some studies suggest using Growing Degree Day (GDD) models to better time applications for certain species like creeping bentgrass, rather than relying on a fixed calendar schedule.

Q4: I applied TE during a cool period in the autumn and observed poor turf quality. What could be the cause? A4: Applying **Trinexapac**-ethyl during cool temperatures (e.g., ~25°C) in autumn can lead to decreased turfgrass density and quality.[9][10] This is likely because the plant's ability to recover from the initial growth reduction and any minor chlorosis is limited at lower temperatures when growth is naturally slowing.[10] Such applications can accelerate winter dormancy.[9] For optimal results, applications should be timed when the target plant is actively growing.

Q5: How soon after application is **Trinexapac**-ethyl considered "rainfast"? A5: Published data indicates that **Trinexapac**-ethyl is rainfast approximately one hour after a foliar application. However, research has shown that the addition of certain adjuvants, such as the surfactant

Sylgard 309, can significantly improve absorption and may make the application rainfast in as little as 15 minutes. If rainfall occurs less than an hour after application without an appropriate adjuvant, efficacy may be reduced.

Q6: I'm conducting experiments in an area with hard water. Could this affect TE performance?

A6: Yes, water quality can impact TE efficacy. Research has shown that hard water containing high levels of calcium (Ca^{2+}) and magnesium (Mg^{2+}) salts can negatively affect the performance of **Trinexapac**-ethyl. This can be counteracted by adding ammonium sulfate (AMS) to the tank mix, which has been found to eliminate the negative impact of hard water.

Q7: How does TE perform under low-light or shaded conditions? A7: **Trinexapac**-ethyl can be

beneficial for turfgrass grown under reduced light conditions.[6] Shade typically causes turf to thin out and lose quality.[11] Applications of TE in shaded environments have been shown to increase turf cover and tiller density.[6] TE helps by redirecting the plant's resources and has been observed to improve overall turf quality and color in shade.[6]

Q8: Can TE improve a plant's tolerance to drought stress? A8: Yes, TE application can

enhance drought tolerance in some species, such as creeping bentgrass.[7] The positive effects are associated with a reduction in water use, lower evapotranspiration rates, and improved osmotic adjustment through the accumulation of solutes like soluble sugars.[7] By slowing shoot growth, TE-treated plants deplete soil water more slowly, allowing them to maintain a higher leaf relative water content for a longer period during drought stress.[7]

Section 2: Data on Environmental Impact

The following tables summarize quantitative findings from various studies on how environmental factors influence **Trinexapac**-ethyl's effects.

Table 1: Effect of Temperature on **Trinexapac**-ethyl (TE) Performance in Bermudagrass

Temperature	Observation	Effect on Turfgrass	Reference
High (35-36°C)	TE effectively reduced vertical shoot growth.	Increased stolon production, turf density, and quality.	[9][10]
Low (20-22°C)	TE effectively reduced vertical shoot growth.	Little impact on stolon development was observed.	[9][10]
Cool - Autumn (~25°C)	Application led to initial growth reduction.	Decreased turfgrass density and quality due to slow recovery.	[9][10]

Table 2: Effect of **Trinexapac**-ethyl (TE) on Creeping Bentgrass Under Drought Stress

Parameter	Treatment Condition	Result	Reference
Leaf Relative Water Content (RWC)	After 28 days of drought	~60% in TE-treated plants vs. ~40% in untreated plants.	[7]
Evapotranspiration (ET) Rate	During drought stress	Significantly lower in TE-treated plants.	[7]
Turf Quality	After 14-28 days of drought	Significantly higher in TE-treated plants.	[7]
Photochemical Efficiency (Fv/Fm)	After 21 days of drought	Significantly higher in TE-treated plants.	[7]

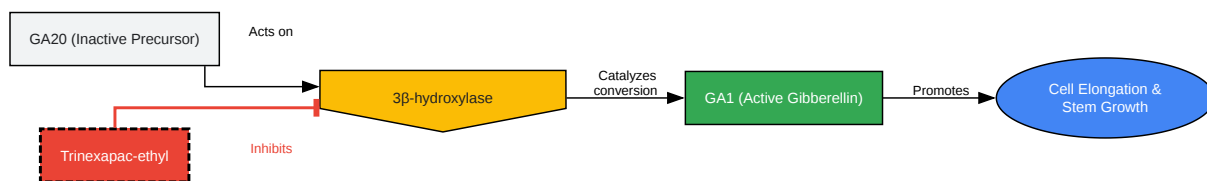
Table 3: Influence of Adjuvants on **Trinexapac**-ethyl (TE) Rainfastness

Rainfall After Application	Treatment	Result	Reference
60 minutes	TE alone	Application was rainfast and effective.	
15 minutes	TE + Sylgard 309 (surfactant)	Application was rainfast and effective due to enhanced absorption.	
N/A	TE in Hard Water	Efficacy was negatively affected.	
N/A	TE in Hard Water + Ammonium Sulfate	Negative impact of hard water was eliminated.	

Section 3: Visualized Workflows and Pathways

Gibberellin Biosynthesis Inhibition by Trinexapac-ethyl

The diagram below illustrates the late-stage gibberellin (GA) biosynthesis pathway and identifies the specific step inhibited by **Trinexapac-ethyl**, leading to growth regulation.

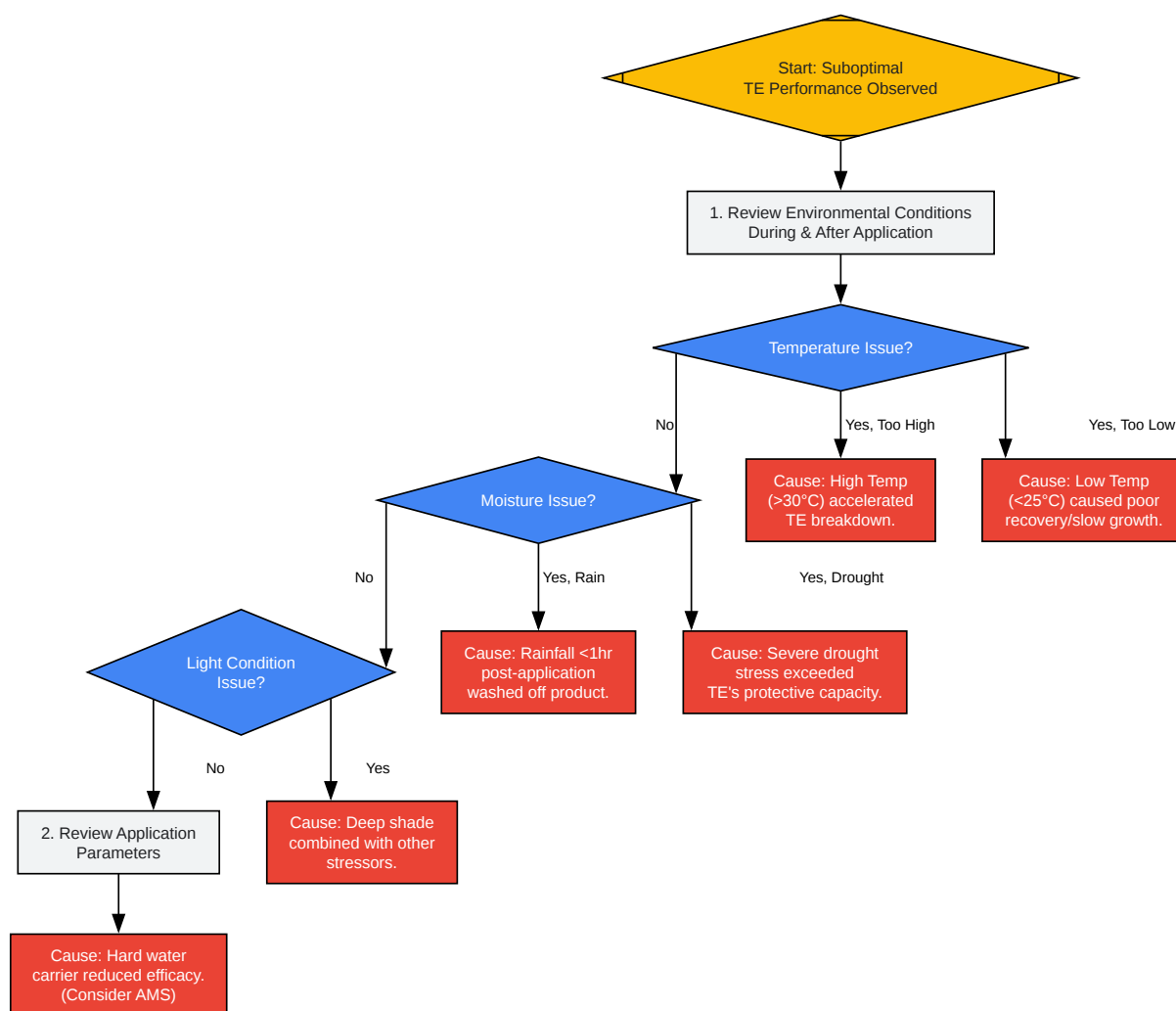


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Caption: Mechanism of **Trinexapac-ethyl** action on the Gibberellin pathway.

Troubleshooting Workflow for Suboptimal TE Performance

This workflow provides a logical sequence of steps for researchers to diagnose the cause of unexpected or poor results from **Trinexapac**-ethyl applications.



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Caption: A diagnostic workflow for troubleshooting TE application issues.

Section 4: Experimental Protocol

Protocol: Evaluating the Impact of Temperature on Trinexapac-ethyl Efficacy

This protocol provides a generalized framework for designing an experiment to quantify the effects of different temperature regimes on the performance of **Trinexapac-ethyl** on a model plant species (e.g., perennial ryegrass, *Lolium perenne*).

1. Objective: To determine the efficacy of **Trinexapac-ethyl** in regulating plant growth under three distinct temperature conditions: optimal, high, and low.

2. Materials:

- **Trinexapac-ethyl** (EC formulation)
- Plant species: Perennial ryegrass (*Lolium perenne*) seeds or plugs
- Pots (e.g., 10 cm diameter) filled with a standardized potting medium
- Controlled environment growth chambers (at least 3)
- Deionized water, fertilizer (e.g., 20-20-20 NPK)
- Spray applicator calibrated to deliver a precise volume
- Ruler or digital calipers, shears, drying oven, and analytical balance

3. Experimental Design:

- Factor 1 (Temperature): 3 levels
 - Low: 20°C Day / 15°C Night
 - Optimal: 25°C Day / 20°C Night
 - High: 35°C Day / 30°C Night
- Factor 2 (TE Application): 2 levels

- Control (water spray only)
- TE Treatment (applied at a recommended rate, e.g., 0.1 kg a.i. ha⁻¹)
- Replication: Minimum of 5 replicate pots per treatment combination (3x2x5 = 30 pots total).
- Layout: Completely Randomized Design (CRD) within each growth chamber.

4. Procedure:

- Phase 1: Plant Establishment (2-3 weeks)
 - Sow seeds or plant plugs in pots and grow in a greenhouse or a single growth chamber under optimal conditions (25°C/20°C) until a uniform, dense canopy is established.
 - Fertilize weekly and water as needed to maintain soil moisture.
 - Trim all plants to a uniform height (e.g., 5 cm) three days before starting the experiment.
- Phase 2: Acclimation and Treatment (1 week)
 - Randomly assign pots to the three temperature-controlled growth chambers.
 - Allow plants to acclimate to their respective temperature regimes for 7 days.
 - On Day 0, apply treatments. Mix TE solution according to the manufacturer's instructions for the target rate.
 - Apply the TE solution or the water control as a fine foliar spray, ensuring consistent coverage.
- Phase 3: Data Collection (4 weeks)
 - Vertical Growth Measurement (Weekly): Measure the plant height from the soil surface to the tip of the longest leaves in three representative locations per pot. Calculate the average weekly growth rate.
 - Clipping Yield (Weekly): Before measuring height, clip all foliage back to the initial uniform height (5 cm). Collect all clippings from each pot.

- Place clippings in a labeled paper bag and dry in an oven at 70°C for 48 hours or until a constant weight is achieved.
- Record the dry weight (biomass) for each pot.
- Visual Quality Assessment (Weekly): Rate turf quality on a scale of 1-9 (1=dead, 9=perfect) based on color, density, and uniformity.

5. Data Analysis:

- Analyze data for each parameter (growth rate, clipping yield, quality) using a two-way Analysis of Variance (ANOVA) to determine the main effects of Temperature and TE Application, as well as their interaction.
- If significant effects are found, perform a mean separation test (e.g., Tukey's HSD) to identify specific differences between treatment groups.
- Plot the results over time to visualize the duration and magnitude of the growth regulation effect at each temperature.

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